

An In-depth Technical Guide to the Physical and Chemical Properties of Netzahualcoyone

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Compound of Interest

Compound Name: Netzahualcoyone

Cat. No.: B1678220

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Disclaimer: Information regarding the specific physical and chemical properties of **Netzahualcoyone** is exceedingly scarce in publicly available scientific literature. While its existence as a natural product is documented, detailed characterization data remains largely unpublished. This guide presents the available information for **Netzahualcoyone** and supplements it with data from representative, closely related triterpenoids from the Celastraceae family to provide a comprehensive technical overview for researchers, scientists, and drug development professionals.

Introduction to Netzahualcoyone

Netzahualcoyone is a naturally occurring triterpenoid isolated from plants of the Celastraceae family. Triterpenoids from this family are known for their structural diversity and a wide range of biological activities, including antimicrobial, anti-inflammatory, and cytotoxic effects.[1][2]

Netzahualcoyone itself has been noted for its broad-spectrum activity against Gram-positive bacteria and yeasts.[3] A study on its mode of action revealed that it inhibits the respiration of intact cells of *Bacillus subtilis*.

Physicochemical Properties

Detailed experimental data for the physical and chemical properties of **Netzahualcoyone** are not readily available. However, based on its classification as a triterpenoid and its reported molecular formula, some properties can be inferred. To provide a more complete picture, the following table includes the known data for **Netzahualcoyone** alongside representative data for

Celastrol, a well-characterized quinonemethide triterpenoid also found in the Celastraceae family.

Property	Netzahualcoyone	Celastrol (Representative Triterpenoid)
Molecular Formula	C30H36O6[4]	C29H38O4
Molecular Weight	492.60 g/mol [4]	450.6 g/mol
Appearance	Not Reported	Reddish-brown crystalline powder
Melting Point	Not Reported	205-207 °C
Boiling Point	Not Reported	Not available
Solubility	Not Reported	Soluble in DMSO, methanol, ethanol; sparingly soluble in water
CAS Number	87686-36-0[4]	34157-83-0

Spectral Data

Specific spectral data (NMR, IR, Mass Spectrometry) for **Netzahualcoyone** has not been published. For the purpose of this technical guide, representative spectral characteristics of a quinonemethide triterpenoid skeleton, common in the Celastraceae family, are described.[5]

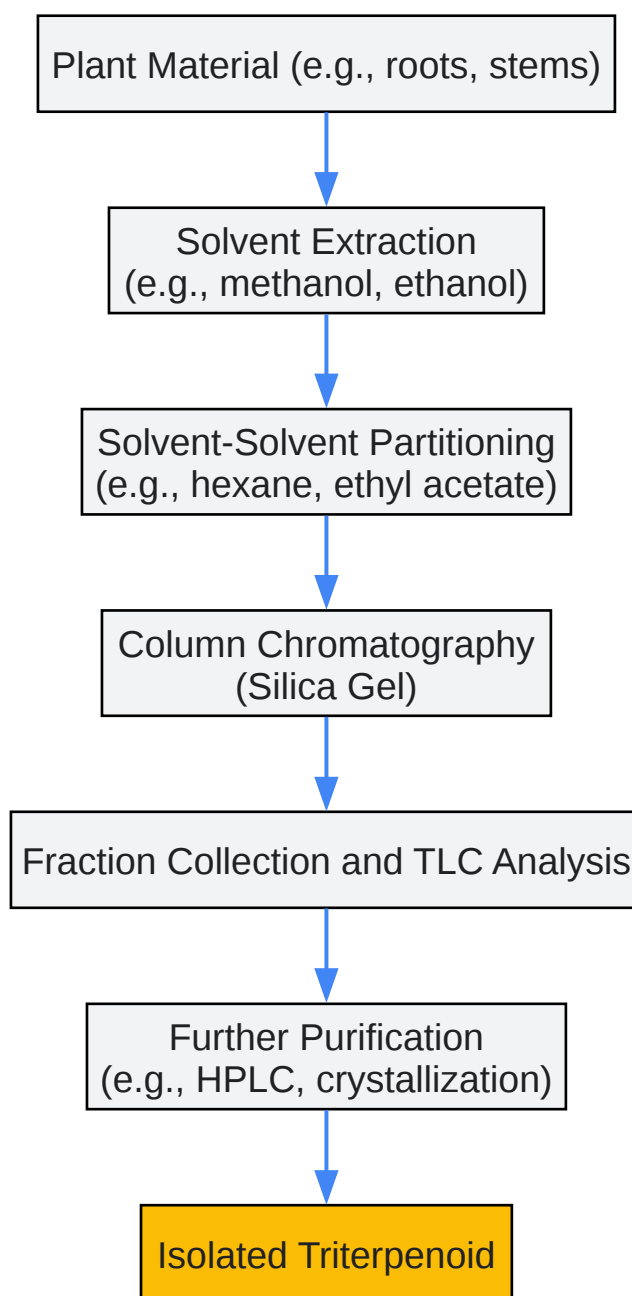
- ¹³C-NMR Spectroscopy:** Quinonemethide triterpenoids typically exhibit characteristic signals in the carbonyl region (δ C 170–200 ppm) and the olefinic carbon region (δ C 110–160 ppm). [5] A comprehensive compilation of ¹³C-NMR data for a wide range of pentacyclic triterpenoids from Celastraceae can be a valuable resource for the characterization of new compounds like **Netzahualcoyone**. [1][5]
- ¹H-NMR Spectroscopy:** The proton NMR spectrum would be expected to show a complex pattern of signals corresponding to the numerous methyl, methylene, and methine protons of the pentacyclic triterpene core. Signals for olefinic protons and protons adjacent to carbonyl groups would also be present.

- Infrared (IR) Spectroscopy: The IR spectrum of a compound with the proposed structure of **Netzahualcoyone** (C₃₀H₃₆O₆) would likely show characteristic absorption bands for hydroxyl (-OH), carbonyl (C=O), and carbon-carbon double bonds (C=C).
- Mass Spectrometry (MS): High-resolution mass spectrometry would be used to confirm the molecular formula by providing a highly accurate mass measurement of the molecular ion.

Experimental Protocols

A specific experimental protocol for the isolation of **Netzahualcoyone** is not available. However, a general methodology for the isolation of triterpenoids from plants of the Celastraceae family can be outlined as follows.

General Workflow for Triterpenoid Isolation



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Caption: General workflow for the isolation of triterpenoids.

Detailed Methodology

- **Plant Material Collection and Preparation:** The relevant plant parts (e.g., root bark, stems) are collected, air-dried, and ground into a fine powder.

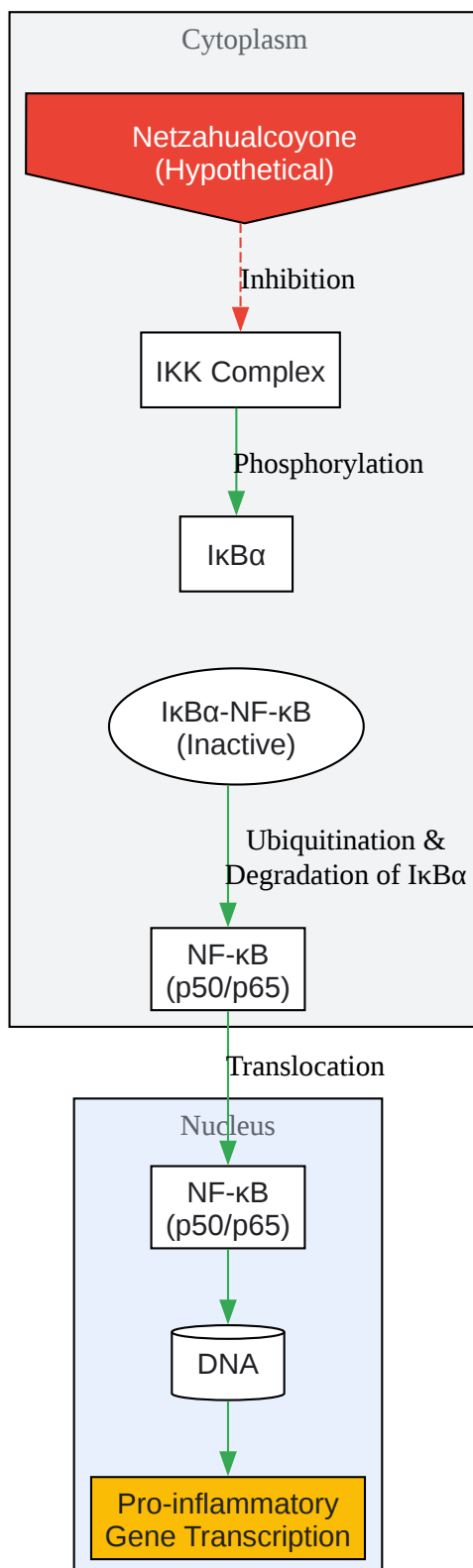
- **Extraction:** The powdered plant material is extracted exhaustively with a suitable organic solvent, such as methanol or ethanol, at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.
- **Solvent-Solvent Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate) to separate compounds based on their polarity.
- **Column Chromatography:** The fraction enriched with triterpenoids (often the ethyl acetate or chloroform fraction) is subjected to column chromatography on silica gel. The column is eluted with a gradient of solvents (e.g., hexane-ethyl acetate) to separate the components.
- **Fraction Analysis:** The collected fractions are monitored by thin-layer chromatography (TLC) to identify those containing the compounds of interest. Fractions with similar TLC profiles are pooled.
- **Purification:** The pooled fractions are further purified using techniques such as preparative high-performance liquid chromatography (HPLC) or recrystallization to obtain the pure triterpenoid.
- **Structure Elucidation:** The structure of the isolated pure compound is then determined using a combination of spectroscopic methods, including NMR (^1H , ^{13}C , COSY, HMQC, HMBC), mass spectrometry, and IR spectroscopy.

Biological Activity and Potential Signaling Pathways

While the specific signaling pathways affected by **Netzahualcoyone** are not known, many triterpenoids isolated from the Celastraceae family exhibit potent anti-inflammatory and cytotoxic activities.^{[1][2]} These activities are often mediated through the modulation of key signaling pathways involved in inflammation and cell survival.

A plausible, though hypothetical, signaling pathway that could be modulated by a bioactive triterpenoid from Celastraceae is the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central regulator of the inflammatory response.

Hypothetical Modulation of the NF- κ B Signaling Pathway



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